

Pyrazineethanethiol: A Versatile Nucleophilic Building Block in Synthetic Organic Chemistry

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Compound of Interest

Compound Name: *Pyrazineethanethiol*

Cat. No.: *B036287*

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For Researchers, Scientists, and Drug Development Professionals

Pyrazineethanethiol is a heterocyclic compound that is emerging as a valuable building block in synthetic organic chemistry. Its unique structure, combining a pyrazine ring and a nucleophilic thiol group, offers a gateway to a diverse range of sulfur-containing pyrazine derivatives. These derivatives are of significant interest in medicinal chemistry and materials science due to the prevalence of the pyrazine moiety in numerous bioactive molecules and functional materials.

This document provides detailed application notes and experimental protocols for the use of **Pyrazineethanethiol** as a synthetic building block. The focus is on two fundamental and widely applicable reaction types: nucleophilic substitution and conjugate addition.

Key Applications

Pyrazineethanethiol serves as a potent nucleophile, primarily through its thiol group. This reactivity allows for the facile introduction of the pyrazinyl ethylthio moiety into various organic scaffolds. The resulting thioethers are key intermediates in the synthesis of more complex molecules with potential applications in:

- **Drug Discovery:** The pyrazine ring is a common feature in many approved drugs. The incorporation of a flexible thioether linkage can be a valuable strategy in tuning the pharmacokinetic and pharmacodynamic properties of drug candidates.

- Agrochemicals: Pyrazine derivatives have also found applications in the agrochemical industry.
- Flavor and Fragrance Chemistry: While not the focus of this document, **Pyrazineethanethiol** is a known flavoring agent, contributing to savory and meaty notes.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **Pyrazineethanethiol** is crucial for its effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ N ₂ S	
Molecular Weight	140.21 g/mol	
Appearance	Colorless to yellow liquid	
Odor	Meaty, cabbage, sulfurous	
Boiling Point	105.0 - 110.0 °C @ 20.00 mm Hg	
Density	1.147 - 1.157 g/mL	
Refractive Index	1.553 - 1.570	
Solubility	Slightly soluble in water; soluble in organic solvents and oils	
¹ H NMR Spectrum	Available from suppliers such as Sigma-Aldrich	
IR Spectrum	Available from spectral databases	
Mass Spectrum	Available from spectral databases	

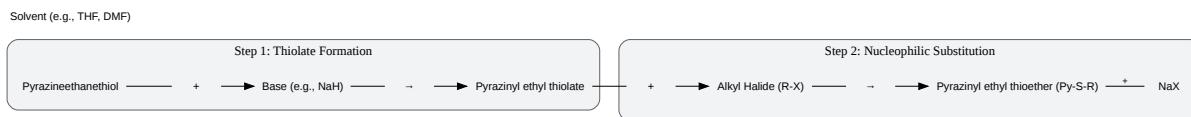
Experimental Protocols

The following protocols are representative examples of how **Pyrazineethanethiol** can be utilized as a nucleophilic building block. Researchers should adapt these procedures as needed for their specific substrates and experimental setups.

Synthesis of Pyrazinyl Ethyl Thioethers via SN2 Reaction

This protocol describes the synthesis of a thioether through the reaction of **Pyrazineethanethiol** with an alkyl halide in a classic SN2 reaction. The thiol is first deprotonated with a suitable base to form the more nucleophilic thiolate, which then displaces the halide.

Reaction Scheme:



Solvent (e.g., CH₂Cl₂, EtOH)

Base Catalyst (e.g., Et₃N)



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